

FFN511 solubility and preparation of stock solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FFN511

Cat. No.: B1262110

[Get Quote](#)

FFN511 Technical Support Center

This technical support guide provides detailed information on the solubility of **FFN511** and the preparation of stock solutions. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **FFN511** and what is its appearance?

FFN511, or Fluorescent False Neurotransmitter 511, is a fluorescent substrate for the vesicular monoamine transporter 2 (VMAT2). It acts as an optical tracer to visualize neurotransmitter uptake and release.^{[1][2][3]} **FFN511** is typically supplied as a yellow solid powder.^{[2][4]}

Q2: In which solvents is **FFN511** soluble?

FFN511 is soluble in dimethyl sulfoxide (DMSO) and ethanol. Some suppliers indicate solubility in DMSO up to 100 mM and in ethanol up to 100 mM. Another source suggests a solubility of 5 mM in DMSO. For in vivo experiments, formulations using a combination of DMSO, PEG300, Tween-80, and saline have been described.^{[1][4]}

Q3: How should I prepare a stock solution of **FFN511**?

It is recommended to prepare a concentrated stock solution in DMSO. For most applications, a stock solution of 5 mM, 10 mM, or 20 mM can be prepared.^[4] To prepare the stock solution,

dissolve the solid **FFN511** powder in the appropriate volume of high-purity DMSO. Ensure the powder is completely dissolved by vortexing. For example, to make a 10 mM stock solution from 1 mg of **FFN511** (Molecular Weight: 284.35 g/mol), you would dissolve it in 35.17 μ L of DMSO.

Q4: How should I store **FFN511** powder and its stock solutions?

The lyophilized powder can be stored at -20°C for up to 3 years or at 4°C for up to 2 years.[2][4] Once reconstituted in a solvent, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles.[1][2] Store the aliquots at -20°C or -80°C.[1][4] Stock solutions in DMSO are reported to be stable for up to 3 months at -20°C or 6 months at -80°C.[1]

Q5: Can I dissolve **FFN511** directly in aqueous buffers?

While some sources suggest reconstitution with sterile buffer or dH₂O, **FFN511** has low aqueous solubility.[2][4] For most applications requiring a specific buffer, it is advisable to first prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the desired aqueous buffer. Be mindful of the final DMSO concentration in your experiment, as high concentrations can be toxic to cells.[5]

Troubleshooting Guide

| Problem | Possible Cause | Solution |
|--|--|--|
| FFN511 powder does not dissolve completely in the solvent. | Insufficient mixing or sonication. | Vortex the solution for a few minutes. If particles are still visible, brief sonication may help to dissolve the compound. [1] |
| The concentration is too high for the chosen solvent. | Try diluting the solution to a lower concentration. Refer to the solubility data table for guidance. | |
| Precipitation occurs when diluting the DMSO stock solution into an aqueous buffer. | The aqueous solubility limit of FFN511 has been exceeded. | Reduce the final concentration of FFN511 in the aqueous buffer. Increase the percentage of DMSO in the final solution if your experimental setup allows. For in vivo studies, consider using a formulation with PEG300 and Tween-80 to improve solubility. [1] [4] |
| Inconsistent experimental results. | Improper storage or handling of the stock solution. | Ensure stock solutions are stored in tightly sealed vials at the recommended temperature and protected from light. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. [1] [2] |
| Degradation of the compound. | Prepare fresh stock solutions if the current stock is old or has been stored improperly. Stock solution stability is typically 3-6 months when stored at -20°C or -80°C. [1] | |

Quantitative Data Summary

Table 1: Solubility of **FFN511** in Common Solvents

| Solvent | Reported Solubility | Reference |
|----------------|---------------------|---|
| DMSO | Up to 100 mM | |
| 5 mM | | |
| Ethanol | Up to 100 mM | |
| Aqueous Buffer | Low solubility | [2] [4] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM **FFN511** Stock Solution in DMSO

Materials:

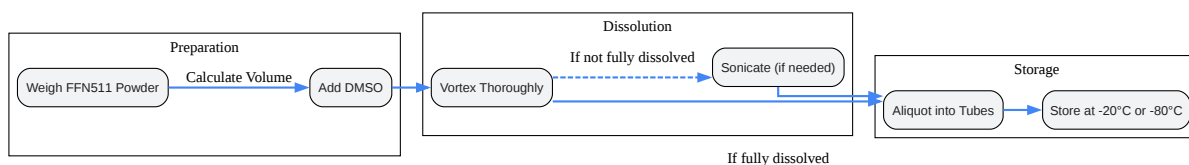
- **FFN511** solid powder (Molecular Weight: 284.35 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Weigh out the desired amount of **FFN511** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.84 mg of **FFN511**.
- Add the appropriate volume of DMSO to the **FFN511** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Vortex the mixture thoroughly until the **FFN511** powder is completely dissolved. A clear, yellow solution should be obtained.

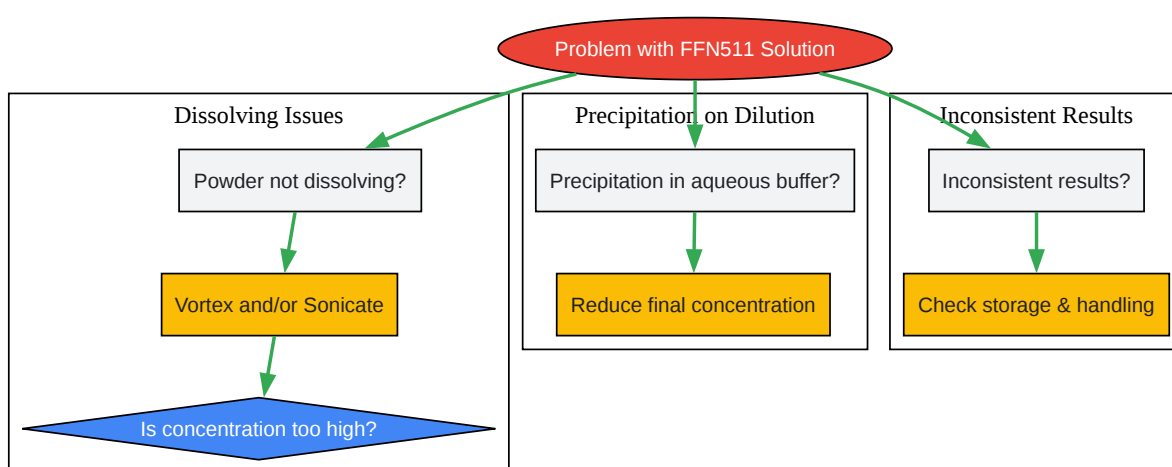
- Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C , protected from light.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **FFN511** stock solution.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for **FFN511** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. FFN511 (Fluorescent False Neurotransmitter 511, Vesicle Monoamine Transporter (VMAT2) Substrate, FFN511), CAS [[1004548-96-2]] | BIOZOL [biozol.de]
- 3. FFN 511 | Fluorescent Transporter Probes | Tocris Bioscience [tocris.com]
- 4. FFN511 | CAS#: 1004548-96-2 | fluorescent false neurotransmitters (FFNs) | InvivoChem [invivochem.com]
- 5. Considerations regarding use of solvents in in vitro cell based assays - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [FFN511 solubility and preparation of stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262110#ffn511-solubility-and-preparation-of-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com